

Faltan-d4: An Overview of its Chemical Properties

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Compound of Interest

Compound Name: Faltan-d4

Cat. No.: B590166

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Faltan-d4, a deuterated analog of the fungicide Faltan (also known as Folpet), is primarily utilized as an internal standard in analytical and research settings for the quantification of its non-deuterated counterpart. This guide provides its key chemical identifiers.

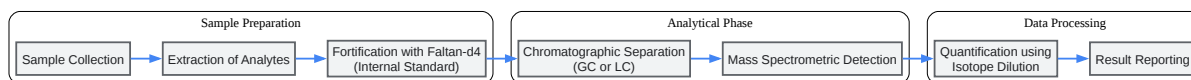
Chemical Identity and Properties

The fundamental chemical information for **Faltan-d4** is detailed below, providing researchers with essential data for its application.

Identifier	Value	Reference
CAS Number	1327204-12-5	[1][2][3][4][5][6][7][8]
Molecular Weight	300.58 g/mol	[1][2][3][4][5][6][8]
Molecular Formula	C ₉ D ₄ Cl ₃ NO ₂ S	[6]
Synonyms	Folpet-d4, 2-(Trichloromethylsulfanyl)isoindole-d4-1,3-dione, N-(Trichloromethylthio)phthalimide-d4	[2][3]

General Experimental Workflow for Detection

While specific experimental protocols for **Faltan-d4** are application-dependent, a general workflow for its use as an internal standard in chromatography-mass spectrometry (GC-MS or LC-MS) is outlined below. This process is typical for the quantification of pesticides in various matrices.



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A generalized workflow for the use of **Faltan-d4** as an internal standard.

Due to the specific nature of **Faltan-d4** as a deuterated internal standard, detailed signaling pathway information is not applicable. Its primary role is in analytical chemistry rather than as a biologically active agent in experimental systems. The mechanism of action of its non-deuterated counterpart, Faltan, involves the inhibition of fungal growth through non-specific thiol reactivity.

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